

YH-306 stability and storage best practices

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Compound of Interest

Compound Name: YH-306
Cat. No.: B611883

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YH-306 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of the small molecule inhibitor **YH-306**, along with troubleshooting guides and frequently asked questions (FAQs) to facilitate successful experimentation.

Frequently Asked Questions (FAQs)

What is **YH-306**?

YH-306 is a novel synthetic small molecule inhibitor identified as an anticancer agent.^[1] It is a tetrahydro- β -carboline derivative with a molecular weight of 306.36 g/mol .^{[2][3]}

What is the mechanism of action of **YH-306**?

YH-306 suppresses colorectal tumor growth and metastasis by modulating the Focal Adhesion Kinase (FAK) signaling pathway.^[3] It has been shown to inhibit the activation of FAK and downstream proteins such as c-Src, paxillin, and PI3K.^[3] This inhibition interferes with cell adhesion, migration, and invasion.^{[2][4]} **YH-306** also suppresses the expression of matrix metalloproteinases MMP2 and MMP9.^[3]

What are the primary research applications of **YH-306**?

YH-306 is primarily used in cancer research, particularly in studies involving colorectal, lung, prostate, and breast cancer.^{[1][2]} Key applications include:

- Inhibiting cancer cell migration and invasion.[2][4]
- Suppressing tumor growth and metastasis in vivo.[1][2]
- Inducing cancer cell apoptosis.[2]
- Studying the FAK signaling pathway.[3]

Stability and Storage

Proper handling and storage of **YH-306** are critical for maintaining its stability and ensuring experimental reproducibility.

Storage Recommendations:

Form	Storage Temperature	Shelf Life	Special Considerations
Powder	-20°C	3 years	Protect from light.
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.

Data sourced from commercial supplier information.[3]

Solubility:

Solvent	Concentration	Special Instructions
DMSO	≥10 mg/mL (≥32.64 mM)	Sonication is recommended to aid dissolution.[3]
DMSO	15 mg/mL (48.96 mM)	Adjusting pH to 1 with HCl may be required.[3]
DMSO	20 mg/mL (65.28 mM)	Ultrasonic and adjusting pH to 1 with HCl.

Data sourced from commercial supplier information.[\[1\]](#)[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Improper storage leading to degradation of YH-306.	Ensure the compound is stored at the recommended temperature and protected from light. Aliquot stock solutions to minimize freeze-thaw cycles. Prepare fresh dilutions for each experiment.
Inaccurate concentration of YH-306 solution.	Verify the correct molecular weight was used for calculations. Ensure complete dissolution of the powder in the solvent; sonication may be necessary. Calibrate pipettes regularly.	
Low or no observable effect in cell-based assays	YH-306 concentration is too low.	Perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. Published effective concentrations range from 1 μM to 50 μM . ^[1]
Cell line is not sensitive to YH-306.	Confirm that the target pathway (FAK signaling) is active in your cell line. Consider testing other cancer cell lines known to be sensitive to FAK inhibitors.	
Insufficient incubation time.	Optimize the incubation time for your specific assay. Effects on cell migration and invasion may require 24 hours or longer.	

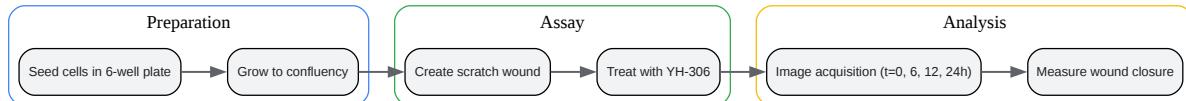
Precipitation of YH-306 in cell culture media	Poor solubility of YH-306 in aqueous media.	Prepare a high-concentration stock solution in DMSO and then dilute it in the final culture medium. The final DMSO concentration should be kept low (typically <0.5%) to avoid solvent toxicity.
The final concentration of YH-306 exceeds its solubility limit in the media.	Do not exceed the recommended working concentrations. If higher concentrations are needed, consider using a different formulation or delivery method if available.	

Experimental Protocols

Cell Migration Assay (Wound Healing)

This protocol provides a general workflow for assessing the effect of **YH-306** on cancer cell migration.

- Cell Seeding: Plate cells in a 6-well plate and grow to confluence.
- Scratch Wound: Create a uniform scratch in the cell monolayer using a sterile pipette tip.
- Treatment: Wash the wells with PBS to remove detached cells and then add fresh media containing various concentrations of **YH-306** or a vehicle control (e.g., DMSO).
- Image Acquisition: Capture images of the scratch at time 0 and at regular intervals (e.g., 6, 12, 24 hours) using a microscope.
- Data Analysis: Measure the width of the scratch at different time points and calculate the percentage of wound closure.



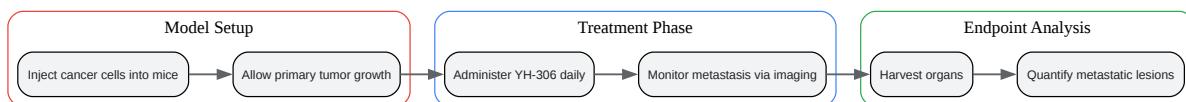
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Caption: Workflow for a wound healing cell migration assay.

In Vivo Metastasis Study

This protocol outlines a general procedure for evaluating the anti-metastatic effects of **YH-306** in a mouse model.

- Cell Implantation: Inject cancer cells (e.g., CT26-luc) into the spleen or tail vein of immunocompromised mice to establish a primary tumor or circulating tumor cells.
- Tumor Growth: Allow the primary tumor to grow to a specified size.
- Treatment: Administer **YH-306** or a vehicle control to the mice daily via an appropriate route (e.g., intraperitoneal injection). A published study used a dose of 50 mg/kg per day.[1]
- Monitoring: Monitor tumor growth and metastasis using bioluminescence imaging at regular intervals.
- Endpoint Analysis: At the end of the study, sacrifice the mice and harvest organs (e.g., liver, lungs) to quantify metastatic lesions.



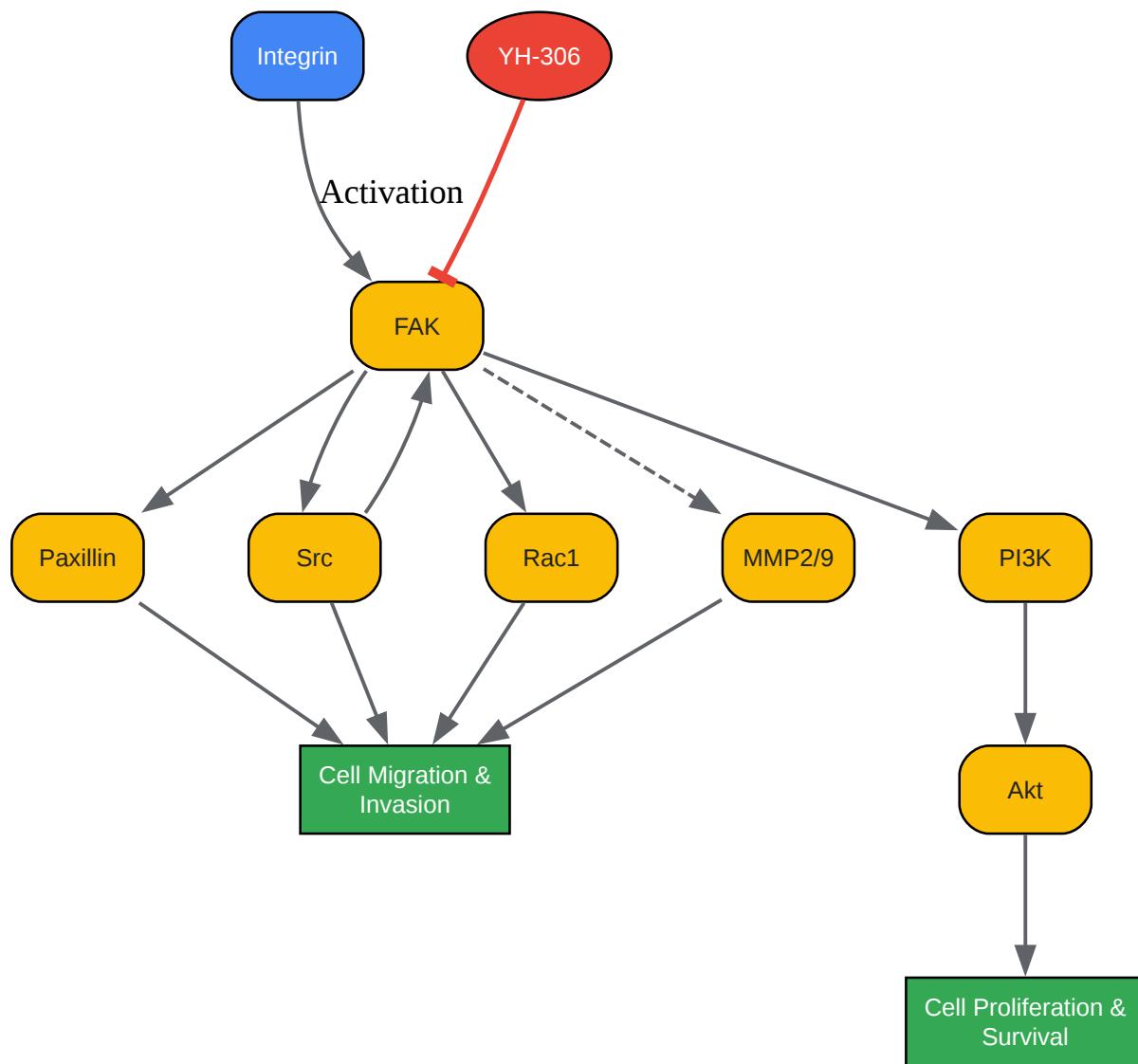
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Caption: General workflow for an in vivo metastasis study.

Signaling Pathway

FAK Signaling Pathway

YH-306 exerts its anti-cancer effects by inhibiting the FAK signaling pathway, which plays a crucial role in cell adhesion, migration, and survival.



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Caption: Simplified FAK signaling pathway and the inhibitory action of **YH-306**.

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